IUPAC name for C7H3F5O compound

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Compound of Interest

Compound Name:	*1,2-Difluoro-4-(trifluoromethoxy)benzene*
CAS No.:	*158178-35-9*
Cat. No.:	*B585018*

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An In-Depth Technical Guide to the Isomers and IUPAC Nomenclature of $C_7H_3F_5O$

For Researchers, Scientists, and Drug Development Professionals

Abstract

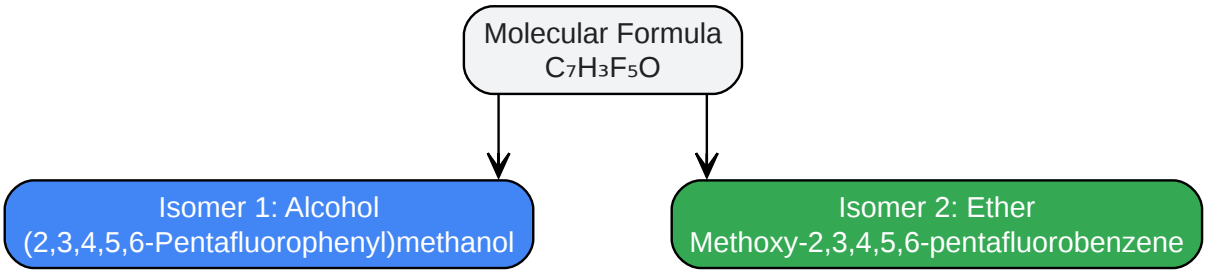
The molecular formula $C_7H_3F_5O$ does not represent a single, unique chemical entity but rather a collection of structural isomers—compounds sharing the same number and type of atoms but differing in their arrangement. This structural ambiguity necessitates a precise and unambiguous naming system, for which the International Union of Pure and Applied Chemistry (IUPAC) nomenclature is the global standard. This technical guide provides an in-depth analysis of the two most prominent isomers of $C_7H_3F_5O$: (2,3,4,5,6-pentafluorophenyl)methanol and methoxy-2,3,4,5,6-pentafluorobenzene. We will dissect their formal IUPAC names, compare their physicochemical properties, detail field-proven synthesis protocols, and explore their distinct applications in modern research and development, thereby offering a comprehensive resource for professionals in the chemical and pharmaceutical sciences.

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The Challenge of a Molecular Formula: Isomerism in $C_7H_3F_5O$

In chemical sciences, a molecular formula provides the elemental composition of a compound but offers no insight into its structural architecture. Compounds with an identical molecular formula but different atomic arrangements are known as structural isomers. This phenomenon is a foundational concept in organic chemistry, as different structures confer vastly different physical and chemical properties, reactivity, and biological activity.

For the formula $C_7H_3F_5O$, the atoms can be arranged to form several distinct functional groups. The two most significant and widely utilized isomers are an alcohol and an ether, whose structures and nomenclature are explored in detail within this guide.



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Caption: Structural isomers originating from the molecular formula $C_7H_3F_5O$.

Isomer I: (2,3,4,5,6-Pentafluorophenyl)methanol

This isomer, an aromatic alcohol, is a cornerstone building block in fluorine chemistry due to the unique electronic properties imparted by the pentafluorinated ring.

IUPAC Nomenclature and Synonyms

The Preferred IUPAC Name (PIN) for this compound is (2,3,4,5,6-pentafluorophenyl)methanol. [1] This name is systematically derived:

- Parent Hydride: The core functional group is a single carbon with a hydroxyl group, which is named "methanol".

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- Substituent: The methanol is substituted with a C_6F_5 group. This group is named as a "phenyl" ring with five "fluoro" substituents.
- Locants: The numbers "2,3,4,5,6-" specify that a fluorine atom is attached to every carbon of the phenyl ring except for the one attached to the methanol core (which is position 1).

A widely accepted common name for this compound is 2,3,4,5,6-Pentafluorobenzyl alcohol.[1] While structurally intuitive, the IUPAC system prefers naming complex substituents on the simplest parent hydride.

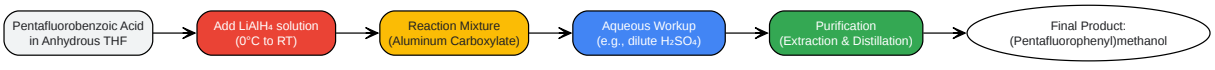
Physicochemical Properties

The dense fluorination dramatically influences the compound's physical properties compared to its non-fluorinated analog, benzyl alcohol.

Property	Value	Source
CAS Number	440-60-8	[1]
Molecular Weight	198.09 g/mol	[1]
Appearance	White to light yellow solid	-
Melting Point	37-38 °C	-
Boiling Point	181 °C	[1]
Density	~1.6 g/cm³	-

Synthesis Protocol: Reduction of Pentafluorobenzoic Acid

A robust and common laboratory-scale synthesis involves the reduction of the corresponding carboxylic acid using a powerful hydride-donating agent like lithium aluminum hydride ($LiAlH_4$).



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Caption: Workflow for the synthesis of (2,3,4,5,6-pentafluorophenyl)methanol.

Step-by-Step Methodology:

- Preparation: A flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet is charged with a solution of 2,3,4,5,6-pentafluorobenzoic acid in anhydrous tetrahydrofuran (THF). The flask is cooled to 0°C in an ice bath.
- Reduction: A solution of lithium aluminum hydride ($LiAlH_4$) in THF is added dropwise via the dropping funnel to the stirred solution. The addition is controlled to maintain the temperature below 10°C. After addition is complete, the ice bath is removed, and the reaction is stirred at room temperature for 4-6 hours.
- Quenching (Self-Validation): The reaction is cautiously quenched by cooling back to 0°C and slowly adding water, followed by a 15% sodium hydroxide solution, and then more water. This procedure (Fieser workup) is critical for safely destroying excess $LiAlH_4$ and precipitating aluminum salts into a granular, filterable form.
- Isolation: The resulting slurry is filtered, and the solid aluminum salts are washed with additional THF or diethyl ether. The combined organic filtrates are dried over anhydrous magnesium sulfate.
- Purification: The solvent is removed under reduced pressure (rotary evaporation) to yield the crude product. Final purification is achieved by vacuum distillation or recrystallization to afford pure (2,3,4,5,6-pentafluorophenyl)methanol.

Causality and Expertise:

- Choice of Reagent: $LiAlH_4$ is used because it is a potent reducing agent capable of reducing stable carboxylic acids, whereas milder agents like sodium borohydride ($NaBH_4$) are ineffective.[2][3]
- Mechanism: The reaction proceeds via initial deprotonation of the acidic proton by a hydride, evolving H_2 gas.[4][5] The resulting lithium carboxylate is then coordinated to the aluminum center, activating the carbonyl carbon for two successive nucleophilic attacks by hydride

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ions, ultimately forming an aluminum alkoxide intermediate that is protonated during the aqueous workup to liberate the primary alcohol.[4][5]

- Anhydrous Conditions: $LiAlH_4$ reacts violently with water.[2] Therefore, all glassware must be dry, and anhydrous solvents must be used to prevent reagent decomposition and ensure safety.

Applications in Research and Development

The highly electron-deficient nature of the pentafluorophenyl ring makes this alcohol a valuable synthetic intermediate.

- Pharmaceuticals & Agrochemicals: It serves as a key precursor for introducing the $C_6F_5CH_2$- moiety into complex molecules. This group can enhance metabolic stability, improve binding affinity, and increase lipophilicity of drug candidates.
- Protecting Group Chemistry: The pentafluorobenzyl group can be used as a protecting group for alcohols and amines, which can be cleaved under specific reductive conditions.
- Derivatization Agent: It is used to derivatize compounds for analysis, particularly in gas chromatography, where the electrophoric nature of the fluorine atoms enhances detection sensitivity.

Isomer II: Methoxy-2,3,4,5,6-pentafluorobenzene

This isomer, a fluorinated aromatic ether (anisole derivative), offers a different set of reactive properties centered on the ether linkage and the highly activated aromatic ring.

IUPAC Nomenclature and Synonyms

The Preferred IUPAC Name (PIN) for this compound is 1,2,3,4,5-pentafluoro-6-methoxybenzene. However, it is more commonly and acceptably named Methoxy-2,3,4,5,6-pentafluorobenzene.

- Parent: The core structure is the "benzene" ring.
- Substituents: The ring is substituted with one "methoxy" ($-OCH_3$) group and five "fluoro" groups.

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- Locants: The numbering is assigned to give the principal functional group (or alphabetically first substituent in this case) the lowest possible number, though with a fully substituted ring, clarity is the main goal.

The most common synonym is Pentafluoroanisole.[6]

Physicochemical Properties

Property	Value	Source
CAS Number	389-40-2	[6]
Molecular Weight	198.09 g/mol	[6]
Appearance	Colorless liquid	-
Boiling Point	138-140 °C	-
Refractive Index (n20/D)	~1.409	[6]

Synthesis Protocol: Williamson Ether Synthesis

This classic ether synthesis provides a direct and efficient route from the corresponding phenol. The Williamson ether synthesis is a bimolecular nucleophilic substitution (S_N2) reaction.[7][8]

Step-by-Step Methodology:

- Deprotonation: In a suitable flask, pentafluorophenol is dissolved in a polar aprotic solvent such as acetone or dimethylformamide (DMF). A base, typically anhydrous potassium carbonate (K_2CO_3), is added to the solution. The mixture is stirred at room temperature for 30-60 minutes.

- Nucleophilic Attack: A methylating agent, such as methyl iodide (CH_3I) or dimethyl sulfate, is added to the reaction mixture. The reaction is then heated (e.g., to the reflux temperature of acetone) for several hours until TLC or GC analysis indicates the consumption of the starting phenol.

- Workup: After cooling, the reaction mixture is filtered to remove the inorganic base. The filtrate is then partitioned between water and a non-polar organic solvent like diethyl ether or ethyl acetate.

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- Isolation & Purification: The organic layer is separated, washed with brine, and dried over anhydrous sodium sulfate. The solvent is removed by rotary evaporation, and the resulting crude liquid is purified by fractional distillation under atmospheric or reduced pressure to yield pure methoxy-2,3,4,5,6-pentafluorobenzene.

Causality and Expertise:

- Choice of Base & Solvent: A base is required to deprotonate the weakly acidic pentafluorophenol, forming the much more nucleophilic pentafluorophenoxide ion.[9] Anhydrous K_2CO_3 is a convenient and effective base. A polar aprotic solvent like acetone or DMF is ideal as it solvates the cation (K^+) but does not solvate the nucleophilic anion, enhancing its reactivity.[10]

- Mechanism: The reaction is a classic S_n2 pathway where the phenoxide anion acts as the nucleophile, attacking the electrophilic methyl carbon of the methylating agent and displacing the halide or sulfate leaving group.[8]

- Reactivity: Pentafluorophenol is significantly more acidic than phenol due to the inductive electron-withdrawing effect of the five fluorine atoms, making its deprotonation relatively facile.

Applications in Research and Development

Pentafluoroanisole is a valuable reagent, primarily used in reactions involving nucleophilic aromatic substitution (S_nAr).

- S_nAr Reactions: The pentafluorophenyl ring is extremely electron-deficient and highly susceptible to attack by nucleophiles. The methoxy group, while not an excellent leaving group, can be displaced by strong nucleophiles at the para position (C4), providing a route to other 4-substituted tetrafluoroanisole derivatives.

- Precursor Synthesis: It serves as a starting material for more complex fluorinated aromatic compounds used in the synthesis of liquid crystals, polymers, and specialty chemicals.

Conclusion

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The molecular formula $C_7H_3F_5O$ provides a clear case study on the importance of structural isomerism and the necessity of precise IUPAC nomenclature. The two primary isomers, (2,3,4,5,6-pentafluorophenyl)methanol and methoxy-2,3,4,5,6-pentafluorobenzene, while sharing the same elemental composition, are functionally distinct molecules with unique physicochemical properties and divergent applications. The former is a key building block used to introduce the pentafluorobenzyl moiety, while the latter is a valuable substrate for nucleophilic aromatic substitution reactions. For researchers, scientists, and drug development professionals, understanding the specific IUPAC name is not merely a formality but a critical requirement for unambiguous communication, accurate experimental design, and successful innovation.

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